

4-Bromo-3-methoxyaniline: A Technical Guide to its Solubility and Synthesis

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Compound of Interest

Compound Name: 4-Bromo-3-methoxyaniline

Cat. No.: B105682

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This technical guide provides a comprehensive overview of the available solubility data and synthetic protocols for **4-Bromo-3-methoxyaniline**, a key intermediate in the pharmaceutical and agrochemical industries. Due to a notable absence of quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility and provides detailed experimental methodologies for its determination. Furthermore, a proven synthetic route is detailed, offering a clear pathway for its preparation.

Physicochemical Properties

4-Bromo-3-methoxyaniline is a solid at room temperature with the following properties:

Property	Value
Molecular Formula	C ₇ H ₈ BrNO
Molecular Weight	202.05 g/mol [1]
Melting Point	96-100 °C
Appearance	Yellow to brown crystalline solid

Solubility Profile

Quantitative solubility data for **4-Bromo-3-methoxyaniline** in various solvents is not readily available in scientific literature. However, based on the solubility of structurally similar compounds and information from chemical suppliers, a qualitative solubility profile can be summarized. Aromatic amines with significant halogen substitution, like **4-Bromo-3-methoxyaniline**, generally exhibit poor solubility in aqueous solutions and good solubility in common organic solvents. One supplier notes its "slight water solubility and high solubility in organic solvents"[2].

Table 1: Qualitative Solubility of **4-Bromo-3-methoxyaniline** and Related Compounds

Solvent	Compound	Solubility	Rationale / Notes
Water	4-Bromo-3-methoxyaniline	Slight	The hydrophobic nature of the brominated benzene ring likely dominates over the hydrophilic character of the amine and methoxy groups.
Organic Solvents	4-Bromo-3-methoxyaniline	High	Expected to be soluble in a range of common organic solvents due to its organic structure[2].
Water	4-Bromoaniline	Moderately Soluble	A structurally similar compound without the methoxy group[3].
Ethanol	4-Bromoaniline	Soluble	A common polar protic solvent for organic compounds[3].
Ether	4-Bromoaniline	Soluble	A common non-polar aprotic solvent for organic compounds[3][4].
Chloroform	4-Bromoaniline	Soluble	A common polar aprotic solvent for organic compounds[3].
Aqueous HCl	4-Bromoaniline	Soluble	The basic amine group reacts with acid to form a more soluble salt[4].

Experimental Protocols

Synthesis of 4-Bromo-3-methoxyaniline

A common and effective method for the synthesis of **4-Bromo-3-methoxyaniline** is the reduction of 1-bromo-2-methoxy-4-nitrobenzene.

Materials and Equipment:

- 1-bromo-2-methoxy-4-nitrobenzene
- Tetrahydrofuran (THF)
- Ammonium chloride (NH₄Cl)
- Zinc powder
- Diatomaceous earth (Celite)
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Filtration apparatus
- Rotary evaporator
- Separatory funnel

Procedure:[[5](#)]

- **Reaction Setup:** In a round-bottom flask, dissolve 1-bromo-2-methoxy-4-nitrobenzene (e.g., 23 g, 99.6 mmol) in tetrahydrofuran (e.g., 200 mL).
- **Addition of Reagents:** To this solution, add ammonium chloride (e.g., 64 g, 1.2 mol) and zinc powder (e.g., 78.1 g, 1.2 mol).
- **Reaction:** Heat the reaction mixture to reflux and maintain for an extended period (e.g., overnight).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature.
- **Filtration:** Filter the mixture through a pad of diatomaceous earth to remove solid residues.
- **Concentration:** Concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Extraction:** Partition the resulting residue between water (e.g., 200 mL) and ethyl acetate (e.g., 200 mL) in a separatory funnel.
- **Washing:** Separate the organic layer and wash it with a brine solution (e.g., 100 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **4-bromo-3-methoxyaniline** as a yellow solid.

Determination of Qualitative Solubility

This protocol outlines a general procedure for determining the qualitative solubility of **4-Bromo-3-methoxyaniline** in various solvents.

Materials and Equipment:

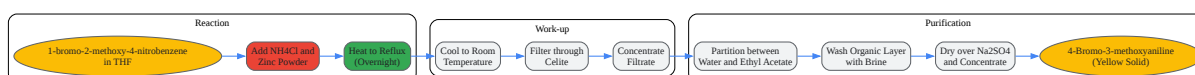
- **4-Bromo-3-methoxyaniline**
- A selection of solvents (e.g., water, ethanol, acetone, toluene, hexane)
- Small test tubes or vials
- Vortex mixer
- Spatula

- Pipettes

Procedure:

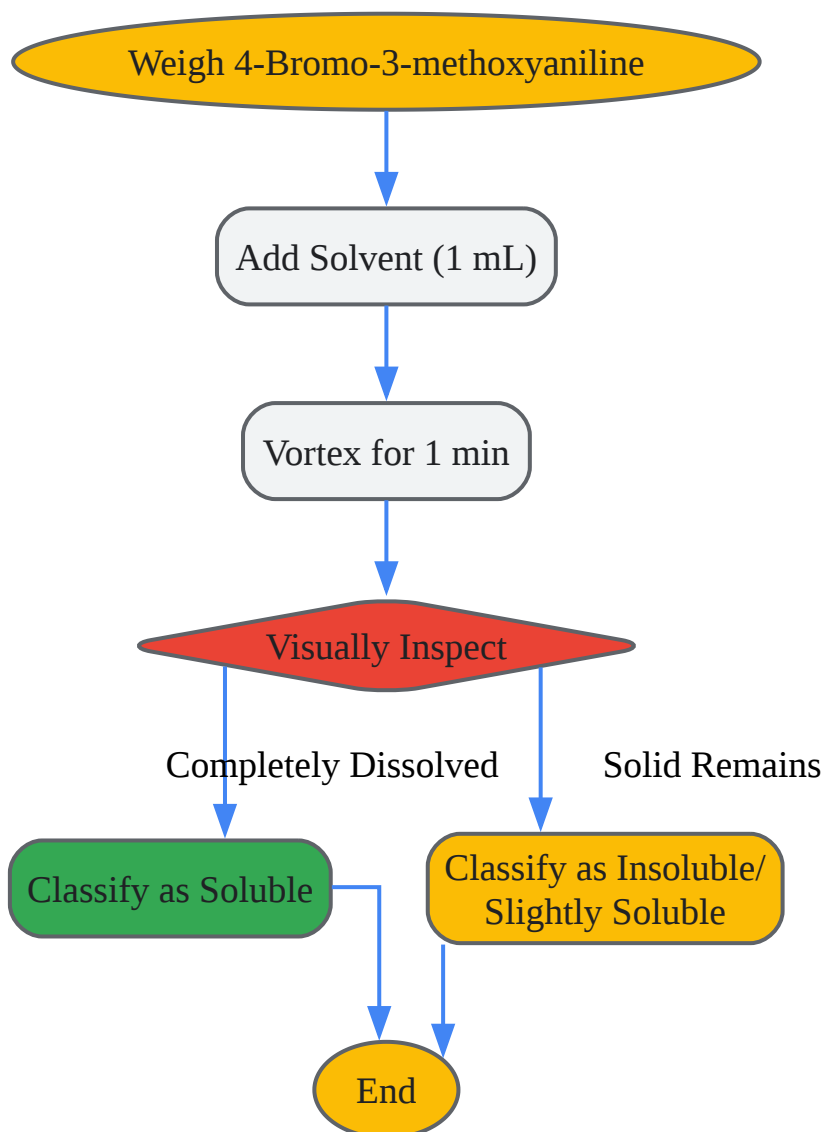
- Sample Preparation: Add a small, accurately weighed amount of **4-Bromo-3-methoxyaniline** (e.g., 10 mg) to a clean, dry test tube.
- Solvent Addition: Add a small volume of the desired solvent (e.g., 1 mL) to the test tube.
- Mixing: Vigorously mix the contents of the test tube using a vortex mixer for at least 1 minute.
- Observation: Visually inspect the solution to determine if the solid has completely dissolved.
- Classification:
 - Soluble: If the solid dissolves completely.
 - Slightly Soluble: If a significant portion of the solid dissolves, but some remains undissolved.
 - Insoluble: If the solid does not appear to dissolve.
- Repeat: Repeat the procedure for each solvent to be tested.

Visualizations



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Caption: Workflow for the synthesis of **4-Bromo-3-methoxyaniline**.



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Caption: General workflow for qualitative solubility determination.

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- To cite this document: BenchChem. [4-Bromo-3-methoxyaniline: A Technical Guide to its Solubility and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105682#4-bromo-3-methoxyaniline-solubility-data]

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